

8-Methoxyisoquinolin-5-amine: Chemical Properties & Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 8-Methoxyisoquinolin-5-amine

CAS No.: 321921-99-7

Cat. No.: B3259666

[Get Quote](#)

CAS Number: 321921-99-7 Molecular Formula: C₁₀H₁₀N₂O Molecular Weight: 174.20 g/mol

Synonyms: 5-Amino-8-methoxyisoquinoline[1]

Executive Summary & Scaffold Analysis

8-Methoxyisoquinolin-5-amine is a specialized heterocyclic building block utilized primarily in the synthesis of bioactive small molecules targeting G-protein coupled receptors (GPCRs) and kinases. Unlike the more common quinoline isomers, the 5,8-disubstituted isoquinoline core offers a unique vector for structure-activity relationship (SAR) exploration.

The molecule features a "push-pull" electronic system: the electron-rich methoxy group at C8 and the primary amine at C5 significantly modulate the basicity and nucleophilicity of the isoquinoline ring. In medicinal chemistry, this scaffold serves as a critical intermediate for Vanilloid Receptor 1 (VR1/TRPV1) antagonists (pain management) and potential Rho-kinase (ROCK) inhibitors.

Physicochemical Profile

Structural Electronics

The positioning of substituents on the isoquinoline ring creates distinct electronic zones:

- **C5-Amine (Nucleophilic Handle):** The primary amine is the most reactive nucleophilic site, readily participating in acylation, alkylation, and reductive amination. It is electronically coupled to the ring nitrogen, increasing electron density in the pyridine ring.
- **C8-Methoxy (Electronic Donor):** Positioned para to the C5-amine (in a naphthalene-like sense), the methoxy group exerts a strong +M (mesomeric) effect, stabilizing cationic intermediates during electrophilic substitution and increasing the pKa of the ring nitrogen compared to unsubstituted isoquinoline.

Key Properties Table

Property	Value / Description	Note
Appearance	Pale yellow to brown solid	Oxidizes slowly upon air exposure.
Solubility	DMSO, Methanol, DCM	Limited solubility in water; soluble in dilute acid.
pKa (Predicted)	~6.2 (Ring N), ~2.5 (Exocyclic NH ₂)	Ring N is more basic due to +M from OMe/NH ₂ .
LogP	~1.2 - 1.5	Lipophilic enough for CNS penetration considerations.
H-Bond Donors	1 (NH ₂)	
H-Bond Acceptors	3 (Ring N, OMe, NH ₂)	

Synthetic Pathways

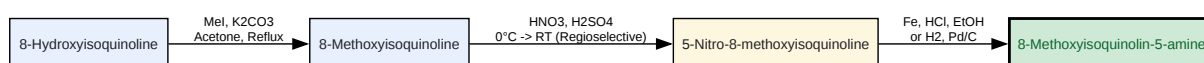
The synthesis of **8-methoxyisoquinolin-5-amine** is non-trivial due to the need for precise regiocontrol. The most robust industrial route leverages the directing effects of the 8-methoxy group to install the nitrogen functionality at C5.

Primary Route: Nitration-Reduction Sequence

This protocol avoids the formation of inseparable isomers by utilizing the para-directing power of the methoxy group.

- Precursor: Start with 8-hydroxyisoquinoline.
- O-Methylation: Protection of the phenol as a methyl ether prevents oxidative degradation and directs the subsequent electrophilic attack.
- Regioselective Nitration: Nitration of 8-methoxyisoquinoline occurs almost exclusively at the C5 position. The C8-methoxy group activates the C5 position (para) and the C7 position (ortho). However, C5 is kinetically favored in the isoquinoline system over C7.
- Reduction: The nitro group is reduced to the amine using Fe/HCl or catalytic hydrogenation.

Visualization of Synthesis (DOT)



[Click to download full resolution via product page](#)

Figure 1: Validated synthetic route ensuring C5 regioselectivity via the C8-methoxy directing group.

Reactivity & Functionalization[3]

Chemoselectivity (Amine vs. Ring Nitrogen)

Researchers must distinguish between the reactivity of the exocyclic amine and the heterocyclic nitrogen.

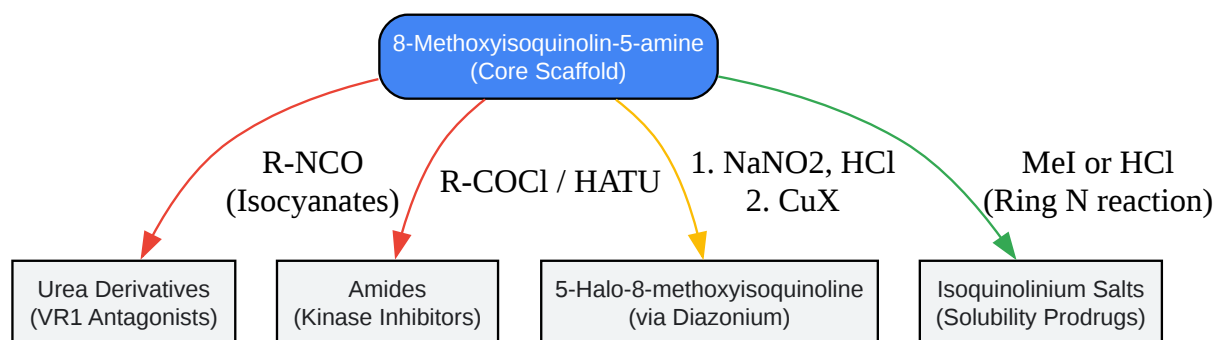
- Acylation/Sulfonylation: Under standard conditions (e.g., acid chlorides, isocyanates), the C5-NH₂ reacts exclusively to form amides or ureas. This is the primary vector for library generation.
- Alkylation: Direct alkylation often leads to mixtures of mono/di-alkylation at the exocyclic amine and quaternization of the ring nitrogen. Reductive amination is preferred for clean N-alkylation.

The Sandmeyer Gateway

The C5-amine can be converted into a diazonium salt, allowing access to diverse functionalities that are otherwise difficult to install on the isoquinoline core:

- C5-Cl/Br: Via CuCl/CuBr (Sandmeyer).
- C5-CN: Via CuCN (access to carboxylic acids).
- C5-F: Via Balz-Schiemann reaction (thermal decomposition of tetrafluoroborate salt).

Reactivity Map (DOT)



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis capabilities from the C5-amine handle.

Experimental Protocols

Protocol A: Synthesis of 8-Methoxyisoquinolin-5-amine (Reduction Step)

Adapted from J. Het. Chem, 37(5), 1293 and patent literature (US 2005/0107388).

Reagents: 5-Nitro-8-methoxyisoquinoline (1.0 eq), Iron powder (5.0 eq), Ammonium chloride (NH₄Cl, 5.0 eq), Ethanol/Water (4:1).

- Setup: Charge a round-bottom flask with 5-nitro-8-methoxyisoquinoline dissolved in Ethanol/Water (4:1 v/v).

- Activation: Add solid NH_4Cl and Iron powder.
- Reaction: Heat the mixture to reflux (approx. 80°C) with vigorous stirring for 2–4 hours. Monitor by TLC (the amine is more polar and fluorescent).
- Workup: Filter the hot mixture through a Celite pad to remove iron residues. Wash the pad with hot ethanol.
- Isolation: Concentrate the filtrate under reduced pressure. Dissolve the residue in EtOAc and wash with saturated NaHCO_3 . Dry organic layer over Na_2SO_4 and concentrate.
- Purification: If necessary, recrystallize from Ethanol/Hexane or purify via flash chromatography (DCM/MeOH gradient).
- Yield: Expected yield 75–85%.

Protocol B: Quality Control (QC) Parameters

- ^1H NMR ($\text{DMSO}-d_6$): Look for the characteristic singlet/doublet of the methoxy group (~ 4.0 ppm) and the broad singlet of the amine (~ 5.5 – 6.0 ppm). The aromatic region should integrate to 5 protons.
- Mass Spec: ESI+ $[\text{M}+\text{H}] = 175.1$.

Medicinal Chemistry Applications

VR1 (TRPV1) Antagonists

The 5-amino-8-methoxyisoquinoline moiety serves as a bioisostere for other fused bicyclic amines in the design of TRPV1 antagonists. The methoxy group creates a specific steric and electronic fit within the receptor pocket, often improving selectivity over other TRP channels.

- Mechanism: The C5-amine is typically derivatized into a urea linkage (reacting with 4-trifluoromethylbenzyl isocyanate), connecting the isoquinoline "head" to a lipophilic "tail."

Kinase Inhibition

Isoquinolines bind to the ATP-binding pocket of kinases (e.g., ROCK, PKA). The C5-amine allows for the extension of the molecule into the solvent-exposed region or the ribose-binding

pocket, while the ring nitrogen interacts with the hinge region.

Safety & Handling

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Storage: Store at 2–8°C in a tightly sealed container, protected from light. The amine is prone to oxidation; storage under nitrogen or argon is recommended for long-term stability.

References

- Synthesis & Nitration Route
 - Title: "Synthesis of substituted isoquinolines."
 - Source:Journal of Heterocyclic Chemistry, 37(5), 1293.[2] (Primary source for the nitration/reduction pathway).
- Medicinal Application (VR1)
 - Title: "Quinoline and Isoquinoline Deriv
 - Source: US Patent Applic
 - URL:
- Chemical Identity & CAS
 - Title: "**8-Methoxyisoquinolin-5-amine** Product Entry."
 - Source: Arctom / ChemScene C

- URL:
- General Isoquinoline Nitration
 - Title: "Nitration of Quinoline and Isoquinoline." [3][4]
 - Source: Heterocyclic Chemistry, Joule & Mills (Standard Text). [4]
 - Context: Confirms C5/C8 selectivity rules for isoquinoline nitr

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. arctomsci.com [arctomsci.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. chegg.com [chegg.com]
- 4. chemistry.stackexchange.com [chemistry.stackexchange.com]
- To cite this document: BenchChem. [8-Methoxyisoquinolin-5-amine: Chemical Properties & Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3259666/docs#8-methoxyisoquinolin-5-amine-chemical-properties-technical-guide\]](https://www.benchchem.com/product/b3259666/docs#8-methoxyisoquinolin-5-amine-chemical-properties-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)